

3-Bromo-3-methyl-2-butanone chemical properties and structure

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Compound of Interest

Compound Name: **3-Bromo-3-methyl-2-butanone**

Cat. No.: **B1330662**

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An In-depth Technical Guide to 3-Bromo-3-methyl-2-butanone

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and safety information for **3-Bromo-3-methyl-2-butanone**, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties and Identifiers

3-Bromo-3-methyl-2-butanone is a halogenated ketone with the molecular formula C_5H_9BrO .^[1] It is also known by its synonym, 1-Bromo-1-methylethyl Methyl Ketone.^[2] This compound is typically a colorless to yellow or orange clear liquid.^[3] For optimal stability, it is recommended to be stored in a freezer.^[3]

Table 1: Physicochemical Properties of **3-Bromo-3-methyl-2-butanone**

Property	Value	Source(s)
Molecular Formula	C_5H_9BrO	[1][2][3]
Molecular Weight	165.03 g/mol	[1][3]
CAS Number	2648-71-7	[1][3]
Appearance	Colorless to Yellow to Orange clear liquid	[3]
Boiling Point	82 - 83 °C at 200 hPa	
Density	1.29 g/mL at 20 °C	
Purity	>96.0% (GC)	[4]
Storage Temperature	Freezer	[3]

Chemical Structure

The structure of **3-Bromo-3-methyl-2-butanone** features a butane backbone with a ketone group at the second carbon and a bromine atom and a methyl group attached to the third carbon.

Table 2: Structural Identifiers for **3-Bromo-3-methyl-2-butanone**

Identifier	Value	Source(s)
IUPAC Name	3-bromo-3-methylbutan-2-one	[1]
SMILES String	CC(=O)C(C)(C)Br	[3]
InChI	1S/C5H9BrO/c1-4(7)5(2,3)6/h1-3H3	[1]
InChIKey	XHCWDDGZFBAXRT-UHFFFAOYSA-N	[1]

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  C3 -- Br;
  C3 -- C4;
  C3 -- C5;
}
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Caption: Chemical structure of **3-Bromo-3-methyl-2-butanone**.

**3. Spectroscopic Data

While detailed experimental spectra are not readily available in the cited sources, predictions for ^1H NMR and ^{13}C NMR spectra can be found in chemical databases.^[3] Researchers should assume the responsibility of confirming the product's identity and purity through analytical methods.

Experimental Protocols: Synthesis

A common method for the synthesis of bromoketones is through the α -bromination of a ketone precursor.

α -Bromination of 3-Methyl-2-butanone

A synthesis for the related compound 1-bromo-3-methyl-2-butanone involves the α -bromination of 3-methyl-2-butanone.^{[5][6]} This procedure must be conducted in a well-ventilated fume hood as bromomethyl ketones are highly lachrymatory and skin irritants.^[6]

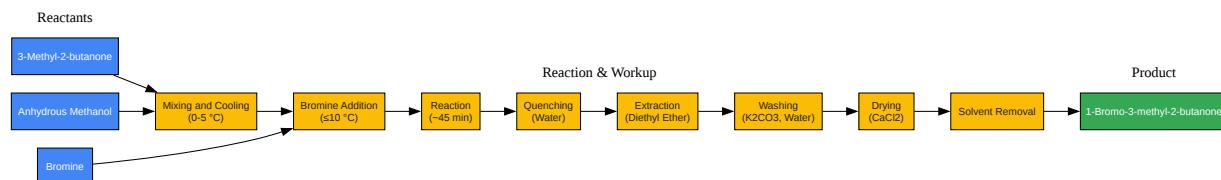
Materials:

- 3-methyl-2-butanone (1.00 mole)^[6]
- Anhydrous methanol (600 mL)^[6]
- Bromine (1.00 mole)^[6]
- Water^[6]
- Diethyl ether^[6]
- 10% Potassium carbonate solution^[6]
- Anhydrous calcium chloride^[6]

Procedure:

- A solution of 3-methyl-2-butanone in anhydrous methanol is prepared in a four-necked, round-bottomed flask equipped with a mechanical stirrer, thermometer, reflux condenser with a drying tube, and a dropping funnel.^[6]
- The solution is cooled to 0–5 °C using an ice-salt bath.^[6]
- Bromine is added rapidly and steadily from the dropping funnel, allowing the temperature to rise but not exceed 10 °C.^[6]
- The reaction is maintained at 10 °C for approximately 45 minutes until the red color of the solution fades.^[6]
- Water is added, and the mixture is stirred overnight at room temperature.^[6]

- Additional water is added, and the mixture is extracted with diethyl ether.[6]
- The combined ether layers are washed with aqueous potassium carbonate solution and then with water.[6]
- The organic layer is dried over anhydrous calcium chloride.[6]
- The solvent is removed using a rotary evaporator to yield the crude product.[6]
- The final product is purified by distillation under reduced pressure.[6]

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Caption: Workflow for the synthesis of 1-Bromo-3-methyl-2-butanone.

Patented Synthesis Method

A patented method describes the synthesis of bromobutanone from methyl 3-oxopentanoate. The process involves a chlorination reaction followed by a degreasing reaction to form a key intermediate, which is then brominated to yield the final product. This method is noted for its use of inexpensive raw materials and high yield.[7]

Safety and Handling

3-Bromo-3-methyl-2-butanone is a flammable liquid and vapor.[1][3] It is harmful if swallowed and causes skin and serious eye irritation.[1] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[3][8]

Table 3: GHS Hazard Information for **3-Bromo-3-methyl-2-butanone**

Hazard Class	Hazard Statement	Pictogram	Signal Word	Source(s)
Flammable liquids (Category 3)	H226: Flammable liquid and vapor	GHS02 (Flame)	Warning	[1] [3]
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning	[1]
Skin irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning	[1] [3]
Serious eye irritation (Category 2)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning	[1] [3]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[3\]](#)
- Keep the container tightly closed.[\[3\]](#)
- Ground and bond the container and receiving equipment.[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[3\]](#)
- Use only non-sparking tools.[\[3\]](#)
- Take precautionary measures against static discharge.[\[3\]](#)
- Wash skin thoroughly after handling.[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)
- In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
- If on skin or hair, take off immediately all contaminated clothing and rinse skin with water.[\[9\]](#)
- Store in a well-ventilated place and keep cool.

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